

Technical Guide: Storage and Handling of 5'-O-DMT-ibu-rG

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Compound of Interest

Compound Name: 5'-O-DMT-ibu-rG

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended storage and handling conditions for 5'-O-DMT-N²-isobutyrylguanosine (**5'-O-DMT-ibu-rG**), a modified ribonucleoside crucial for the synthesis of RNA oligonucleotides. Adherence to these guidelines is essential to ensure the compound's integrity, stability, and safety in a laboratory setting.

Compound Specifications

Property	Value
Chemical Name	5'-O-(4,4'-Dimethoxytrityl)-N ² -isobutyrylguanosine
Molecular Formula	C ₃₅ H ₃₇ N ₅ O ₈
Molecular Weight	655.70 g/mol
Appearance	White to off-white solid
CAS Number	81246-83-5

Storage Conditions

Proper storage is critical to prevent the degradation of **5'-O-DMT-ibu-rG**. The stability of the compound is dependent on its form (powder or in solvent) and the storage temperature.

Solid Form (Powder)

Temperature	Duration	Recommended Conditions
-20°C	Up to 3 years	Sealed container, protected from light and moisture[1].
2-8°C	Short-term	Keep in a dark place, sealed in a dry environment[2][3][4].

In Solvent

Once dissolved, the stability of **5'-O-DMT-ibu-rG** is reduced. It is imperative to aliquot the solution to avoid repeated freeze-thaw cycles.

Temperature	Duration	Recommended Conditions
-80°C	Up to 6 months	Aliquoted in a suitable solvent[1].
-20°C	Up to 1 month	Aliquoted in a suitable solvent[1].

Handling Procedures

Due to the chemical nature of **5'-O-DMT-ibu-rG** and its use in sensitive applications, careful handling is necessary to prevent contamination and degradation, and to ensure personnel safety.

Personal Protective Equipment (PPE)

When handling **5'-O-DMT-ibu-rG**, especially in its powdered form, the following personal protective equipment should be worn:

- Gloves: Nitrile gloves are recommended.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A dust mask or respirator should be used when handling the powder to avoid inhalation.

Reconstitution and Dissolution

5'-O-DMT-ibu-rG is soluble in dimethyl sulfoxide (DMSO). The following protocol outlines the general procedure for its dissolution.

Experimental Protocol: Dissolving **5'-O-DMT-ibu-rG** in DMSO

- Preparation: Allow the vial of **5'-O-DMT-ibu-rG** and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture, which can lead to hydrolysis.
- Solvent Addition: Add the desired volume of newly opened, anhydrous DMSO to the vial containing the compound. Hygroscopic DMSO can significantly impact solubility[1].
- Facilitating Dissolution: If the compound does not readily dissolve, sonication can be used to aid the process[1]. Place the vial in an ultrasonic bath and sonicate in short bursts until the solid is completely dissolved. Avoid excessive heating of the sample during sonication.
- Concentration Calculation: For a desired stock solution concentration, use the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ [1].
- Aliquoting and Storage: Once the stock solution is prepared, it should be immediately aliquoted into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage[1].

Stability Considerations

The 5'-O-DMT protecting group is labile under acidic conditions. Therefore, exposure to acidic environments should be strictly avoided during handling and storage. For phosphoramidite

forms of related compounds, stability in solution is known to decrease over time, with guanosine derivatives being particularly susceptible to degradation[5]. It is recommended to use freshly prepared solutions for optimal results in downstream applications such as oligonucleotide synthesis.

Safety and Disposal

Hazard Identification

Based on available safety data, **5'-O-DMT-ibu-rG** is classified with the following hazards:

- H302: Harmful if swallowed[3][6].
- H315: Causes skin irritation[3].
- H319: Causes serious eye irritation[3].
- H335: May cause respiratory irritation[3].
- H410: Very toxic to aquatic life with long lasting effects[6].

Precautionary Measures

The following precautionary statements should be observed:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[3].
- P264: Wash skin thoroughly after handling[3][6].
- P270: Do not eat, drink or smoke when using this product[3][6].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[3].
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[3][6].
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water[3].

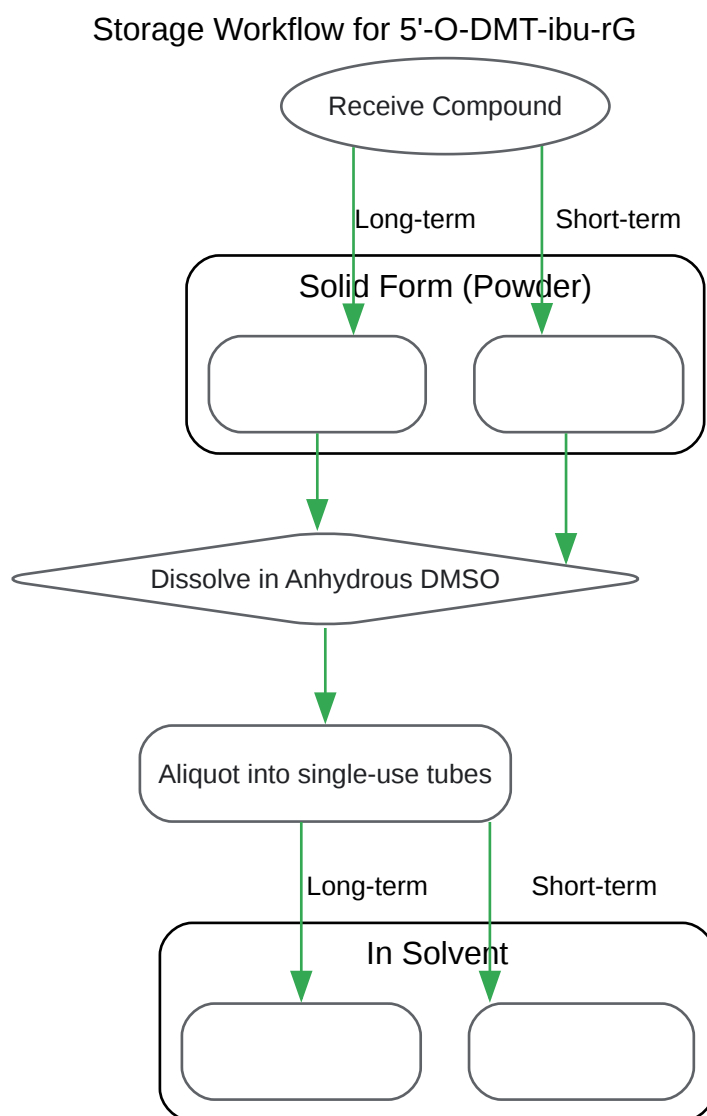
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[3].

Disposal

Dispose of unused compound and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste. Avoid release to the environment[6].

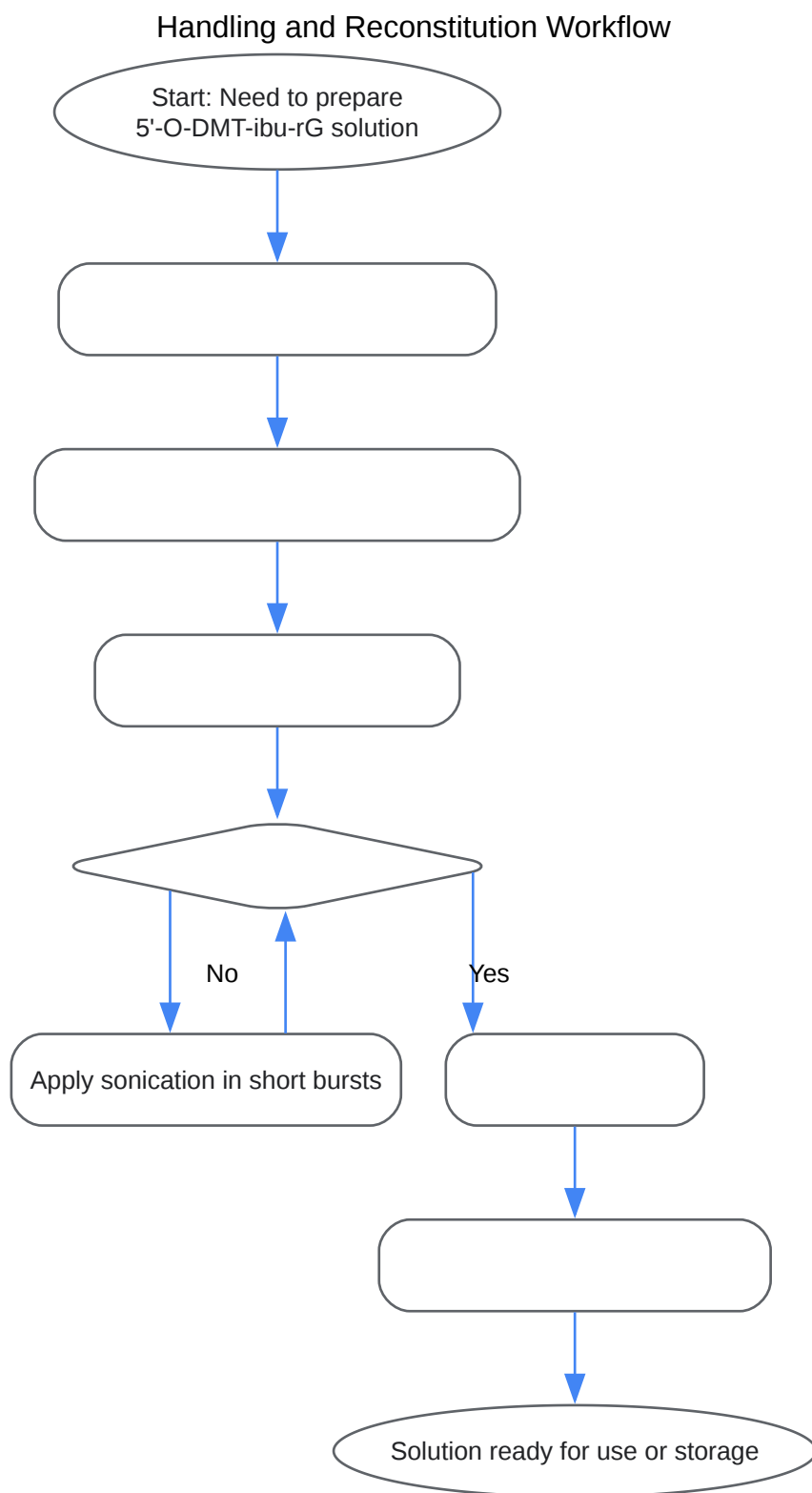
Visualized Workflows

The following diagrams illustrate the key workflows for the storage and handling of **5'-O-DMT-ibu-rG**.



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Caption: Recommended storage workflow for **5'-O-DMT-ibu-rG** in solid and solution forms.



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Caption: Step-by-step workflow for the safe handling and reconstitution of **5'-O-DMT-ibu-rG**.

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